

comparative study of different thermal interface materials for TEGs

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A Comparative Study of Thermal Interface Materials for Thermoelectric Generators

Introduction

Thermoelectric generators (TEGs) are solid-state devices that convert heat energy directly into electrical energy, offering a promising technology for waste heat recovery. The efficiency of a TEG is critically dependent on maintaining a large temperature difference across its hot and cold junctions. Thermal Interface Materials (TIMs) play a crucial role in achieving this by minimizing thermal resistance between the TEG module and the heat source and heat sink. This guide provides a comparative analysis of different types of TIMs, supported by experimental data, to aid researchers, scientists, and drug development professionals in selecting the optimal material for their TEG applications.

Data Presentation: Comparison of Thermal Interface Materials

The selection of an appropriate TIM is a critical factor in optimizing the performance of a TEG system. The following tables summarize the key thermal properties of common TIMs, including thermal greases, thermal pads, thermal gels, and carbon-based materials. The data has been

compiled from various research papers and manufacturer datasheets to provide a comparative overview.

Table 1: Thermal Properties of Various Thermal Interface Materials

Thermal Interface Material (TIM) Type	Thermal Conductivity (W/m·K)	Thermal Resistance (°C·cm²/W)	Operating Temperature Range (°C)
Thermal Greases			
Silicone-based	0.8 - 3.0[1][2]	0.01 - 0.05[2]	-55 to 205[2]
Silicone-free (Synthetic oil-based)	1.0 - 2.6[2]	0.017 - 0.025	-68 to 165
Thermal Pads			
Silicone-based	0.5 - 3.5	Varies with thickness and pressure	Varies by product
Graphite-based	In-plane: 300 - 1500, Through-plane: ~15	Varies with pressure	-40 to 400
Thermal Gels	0.4 - 0.8	Varies with application	Varies by product
Carbon-Based TIMs			
Pyrolytic Graphite Sheet (PGS)	In-plane: up to 1950, Through-plane: ~15-25	Low	-40 to 400

Table 2: Performance Comparison of Select TIMs in TEG Applications

TIM Type	Test Condition (ΔT)	Clamping Pressure	Resulting TEG Output Power	Reference
Thermal Grease ($k = 2.0 \text{ W/m}\cdot\text{K}$)	60 °C	0.1 MPa	0.38 W	
Thermal Grease ($k = 3.0 \text{ W/m}\cdot\text{K}$)	60 °C	0.1 MPa	0.49 W	
Pyrolytic Graphite Sheet (PGS)	Peak solar irradiation	Not specified	4.90 W (in PV-TEG system)	
Thermal Grease	Peak solar irradiation	Not specified	4.67 W (in PV-TEG system)	

Experimental Protocols

Accurate characterization of TIMs is essential for predicting their performance in a TEG system. The following sections detail the standard methodologies for measuring the thermal properties of TIMs and for evaluating their in-situ performance in a TEG assembly.

Measurement of Thermal Properties

1. ASTM D5470: Standard Test Method for Thermal Transmission Properties of Thermally Conductive Electrical Insulation Materials

This steady-state method is widely used to determine the thermal impedance and apparent thermal conductivity of TIMs.

- Apparatus: The test setup consists of a heating unit, a cooling unit, and two parallel, smooth, and flat meter bars (typically copper or aluminum) between which the TIM sample is placed. Thermocouples are embedded along the length of the meter bars to measure the temperature gradient.
- Procedure:
 - The TIM sample is applied to the surface of one of the meter bars.

- The two meter bars are brought into contact with the TIM in between, and a specific clamping pressure is applied.
- The heating unit is set to a specific temperature, and the cooling unit maintains a lower temperature, creating a steady-state heat flow through the assembly.
- The temperatures at different points along the meter bars are recorded using the embedded thermocouples.
- The temperature drop across the TIM is determined by extrapolating the temperature gradients in the meter bars to the interface.
- The heat flow (Q) through the TIM is calculated from the known thermal conductivity of the meter bars and the measured temperature gradient.
- The thermal impedance (θ) is calculated using the formula: $\theta = (A * \Delta T) / Q$, where A is the cross-sectional area and ΔT is the temperature difference across the TIM.
- The apparent thermal conductivity (k) is then calculated as $k = t / \theta$, where t is the thickness of the TIM.

2. Transient Plane Source (TPS) Method (ISO 22007-2)

The TPS method is a transient technique used to measure the thermal conductivity and thermal diffusivity of materials.

- Apparatus: The core of the TPS system is a sensor consisting of a thin, electrically insulating double spiral of a conducting material (e.g., nickel) sandwiched between two layers of insulating polymer. This sensor acts as both a heat source and a temperature sensor.
- Procedure:
 - The TPS sensor is placed between two identical samples of the TIM.
 - A short electrical pulse is passed through the sensor, generating a heat pulse that diffuses into the material.

- The temperature increase of the sensor is recorded as a function of time by measuring its resistance change.
- The thermal conductivity and thermal diffusivity are then calculated by fitting the recorded temperature-time response to a theoretical model of heat conduction.

In-situ Performance Evaluation in a TEG Assembly

This protocol describes the experimental setup and procedure for comparing the performance of different TIMs when integrated into a functional TEG system.

- Apparatus:
 - Thermoelectric generator (TEG) module.
 - Heat source (e.g., electric heater, hot plate) with temperature control.
 - Heat sink (e.g., aluminum finned heat sink with a fan, water block).
 - Clamping mechanism to apply and measure pressure on the TEG assembly.
 - Thermocouples for measuring temperatures at the heat source, heat sink, and the hot and cold sides of the TEG module.
 - A variable electronic load and a multimeter to measure the voltage and current output of the TEG.
 - Data acquisition system to record temperature and electrical data.
- Procedure:
 - Surface Preparation: Ensure the surfaces of the heat source, TEG module, and heat sink are clean and free of any contaminants. The surface roughness should be characterized if its effect is being studied.
 - TIM Application: Apply a consistent and uniform layer of the TIM to the hot and cold sides of the TEG module. For pads and sheets, ensure they are cut to the correct size.

- **Assembly:** Assemble the TEG system by sandwiching the TEG module with the applied TIM between the heat source and the heat sink.
- **Clamping:** Apply a specific and controlled clamping pressure using the clamping mechanism. This is a critical parameter as it significantly affects the thermal contact resistance.
- **Temperature Control:** Set the heat source to a desired temperature and activate the cooling system for the heat sink to establish a stable temperature difference (ΔT) across the TEG.
- **Data Acquisition:** Once the system reaches a steady state, record the temperatures at all measurement points and the open-circuit voltage (V_{oc}) of the TEG.
- **Power Measurement:** Connect the TEG to the variable electronic load. Vary the resistance of the load and measure the corresponding voltage (V) and current (I).
- **Performance Analysis:** Calculate the output power ($P = V * I$) for each load resistance. Determine the maximum power output (P_{max}) and the corresponding optimal load resistance.
- **Repeatability:** Repeat the experiment for each type of TIM, ensuring identical conditions (ΔT , clamping pressure) for a valid comparison.

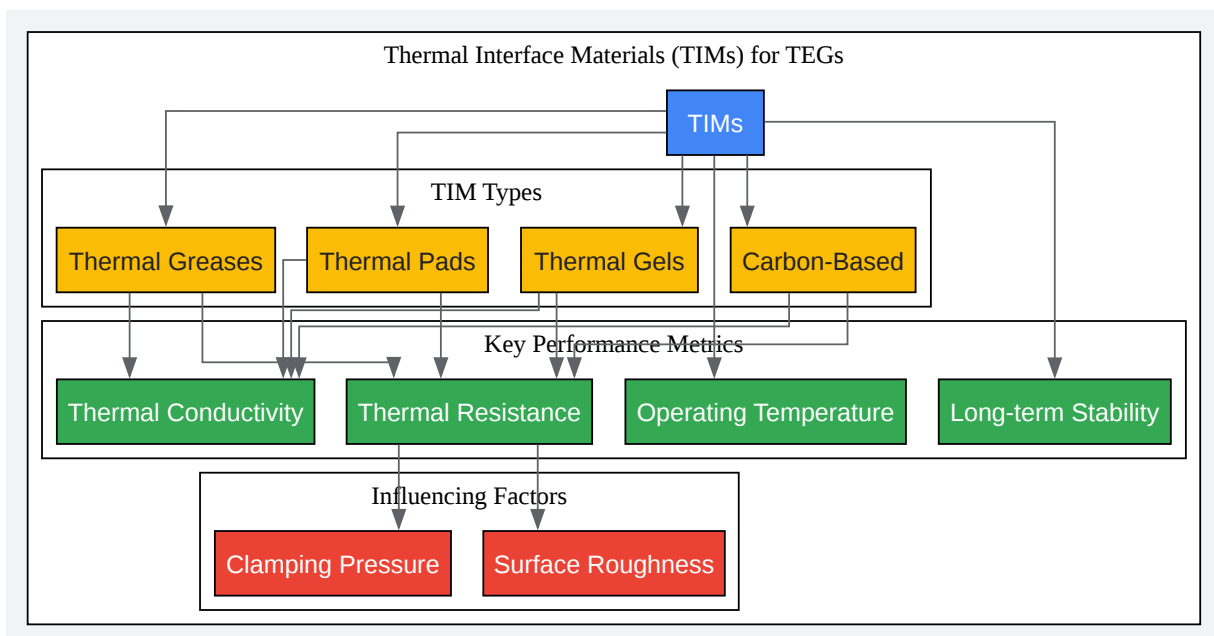
Long-Term Stability and Reliability Testing

The long-term performance and reliability of TIMs are crucial for the operational lifetime of a TEG. Thermal cycling and aging tests are performed to evaluate the degradation of TIMs over time.

- **Thermal Cycling:**
 - The TEG assembly with the TIM is subjected to a series of temperature cycles. A typical cycle involves ramping up to a maximum operating temperature, holding for a specified duration, and then ramping down to a minimum temperature.

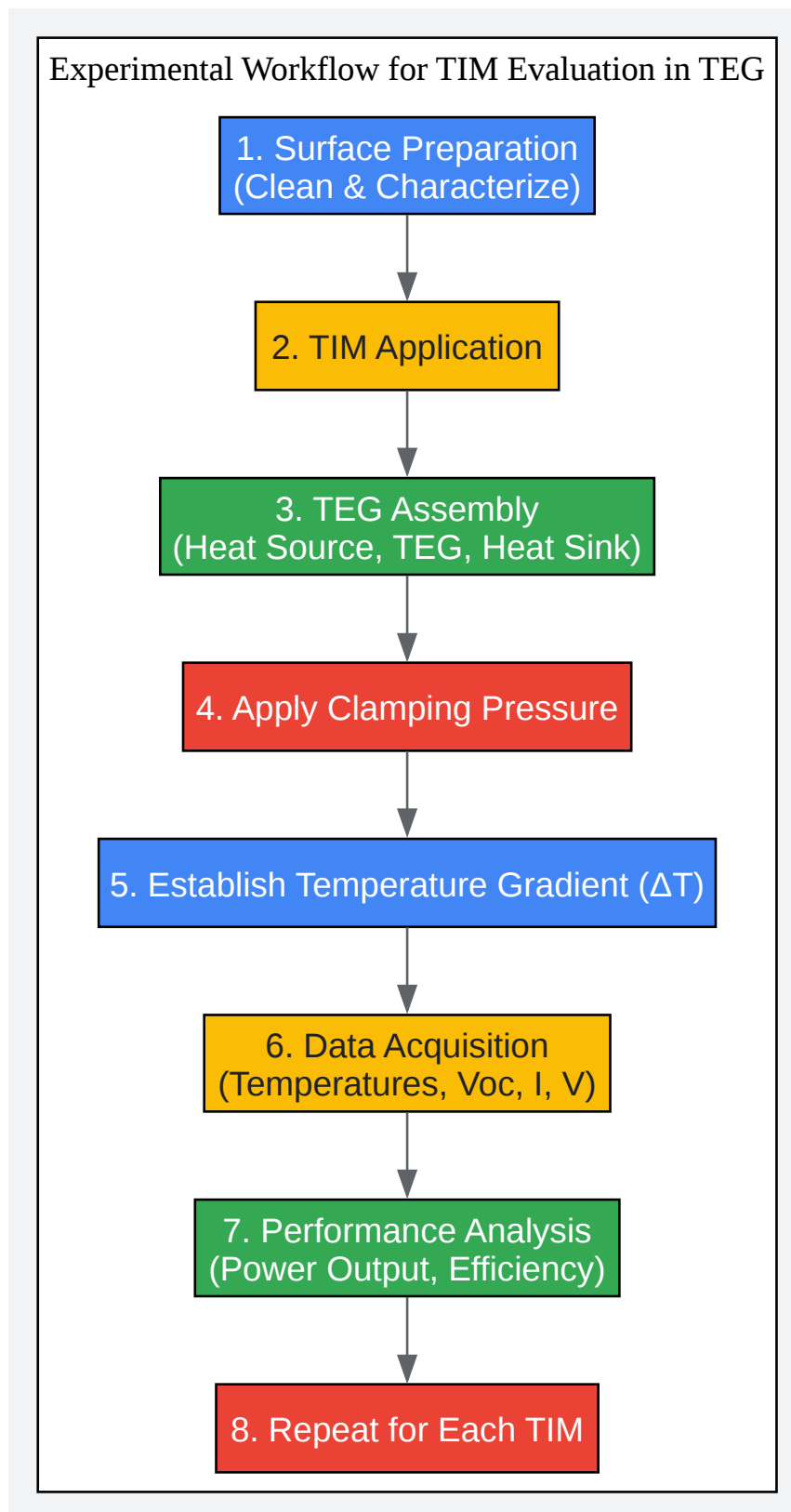
- The performance of the TIM (e.g., thermal resistance) and the TEG (e.g., power output) is measured at regular intervals (e.g., every 100 cycles).
- Failure modes such as pump-out, dry-out, or delamination of the TIM are visually inspected and recorded.
- High-Temperature Storage (Aging):
 - The TEG assembly is stored at a constant high temperature for an extended period.
 - The performance parameters are measured periodically to assess the degradation of the TIM.

Mandatory Visualization



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Caption: Classification and key characteristics of Thermal Interface Materials for TEGs.



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Caption: Workflow for in-situ evaluation of TIM performance in a TEG system.

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